

The Versatile Scaffold: Unlocking the Research Potential of 4-Pyridinepropanol

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Compound of Interest

Compound Name: 4-Pyridinepropanol

CAS No.: 2629-72-3

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

In the landscape of modern medicinal chemistry and drug discovery, the pyridine ring stands as a privileged scaffold, integral to the structure of numerous therapeutic agents.^[1] Among the vast array of functionalized pyridines, **4-Pyridinepropanol** emerges as a particularly valuable and versatile building block. Its unique combination of a nucleophilic pyridine nitrogen and a reactive terminal hydroxyl group on a flexible propyl linker provides a rich platform for the synthesis of diverse and complex molecules with significant biological potential. This technical guide delves into the core applications of **4-Pyridinepropanol** in research, offering insights into its synthetic utility, and exploring its role in the development of novel therapeutic agents, particularly in the realms of oncology and neuroscience.

I. Physicochemical Properties and Synthetic Versatility

4-Pyridinepropanol is a commercially available reagent with a well-defined set of physicochemical properties that make it amenable to a wide range of chemical transformations.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ NO	
Molecular Weight	137.18 g/mol	
Appearance	White to off-white solid	
Melting Point	35-39 °C	
Boiling Point	289 °C	
Density	1.061 g/mL at 25 °C	
Solubility	Soluble in water and common organic solvents	

The true power of **4-Pyridinepropanol** lies in its synthetic tractability. The terminal hydroxyl group serves as a versatile handle for a variety of chemical modifications, allowing for the introduction of diverse functional groups and the construction of more complex molecular architectures.

Key Synthetic Transformations of 4-Pyridinepropanol:

- **Etherification:** The hydroxyl group can be readily converted to an ether linkage through Williamson ether synthesis or other related methods. This allows for the introduction of various alkyl, aryl, or heterocyclic moieties, expanding the chemical space of the resulting derivatives.
- **Esterification:** Reaction with carboxylic acids or their derivatives leads to the formation of esters, which can serve as prodrugs or modulate the pharmacokinetic properties of the final compound.
- **Oxidation:** The primary alcohol can be oxidized to the corresponding aldehyde or carboxylic acid, providing further opportunities for functionalization, such as reductive amination or amide bond formation.
- **Halogenation:** Conversion of the hydroxyl group to a halide (e.g., via Appel or Mitsunobu reaction) creates an electrophilic center for subsequent nucleophilic substitution reactions.

- Mesylation/Tosylation: Activation of the hydroxyl group as a good leaving group (mesylate or tosylate) facilitates nucleophilic displacement reactions.

The pyridine nitrogen, with its basic and nucleophilic character, can also participate in reactions such as N-alkylation, N-oxidation, and coordination to metal centers. This dual reactivity of both the hydroxyl group and the pyridine nitrogen makes **4-Pyridinepropanol** a highly adaptable building block for combinatorial chemistry and the generation of compound libraries for high-throughput screening.

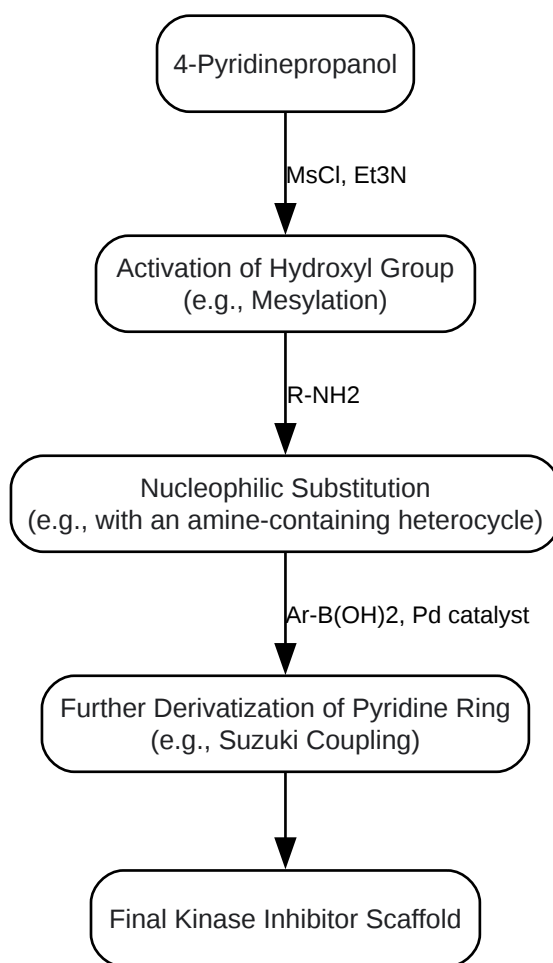
II. Application in the Synthesis of Kinase Inhibitors

Protein kinases play a pivotal role in cellular signaling pathways, and their dysregulation is a hallmark of many diseases, including cancer.[2] Consequently, kinase inhibitors have become a major focus of drug discovery efforts. The pyridine scaffold is a common feature in many approved and investigational kinase inhibitors, often serving as a key pharmacophore that interacts with the hinge region of the kinase ATP-binding site.

While direct synthesis of a marketed drug from **4-Pyridinepropanol** is not explicitly documented in readily available literature, its structural motifs are present in numerous kinase inhibitors. The propanol side chain can be strategically modified to introduce functionalities that target specific regions of the kinase active site, thereby enhancing potency and selectivity.

Conceptual Synthetic Workflow for Kinase Inhibitor Scaffolds:

The following workflow illustrates a conceptual pathway for utilizing **4-Pyridinepropanol** in the synthesis of a generic kinase inhibitor scaffold.



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Caption: Conceptual workflow for synthesizing kinase inhibitors from **4-Pyridinepropanol**.

This generalized scheme highlights how the initial functional groups of **4-Pyridinepropanol** can be sequentially modified to build a more complex molecule. For instance, derivatives of 4-(pyrazol-3-yl)-pyridines have been identified as potent inhibitors of c-Jun N-terminal kinase (JNK), a key player in inflammatory responses and neurodegenerative diseases.^{[2][3]} The synthesis of such compounds often involves the coupling of a functionalized pyridine with a pyrazole moiety, a transformation where a suitably modified **4-Pyridinepropanol** derivative could serve as a key intermediate.

III. A Building Block for Novel Anticancer Agents

The pyridine nucleus is a recurring motif in a multitude of anticancer agents, contributing to their therapeutic efficacy through various mechanisms, including the inhibition of cell signaling

pathways, induction of apoptosis, and anti-angiogenic effects.[4][5] The structural flexibility of **4-Pyridinepropanol** makes it an attractive starting point for the design and synthesis of novel anticancer compounds.

Structure-Activity Relationship (SAR) Insights:

The development of pyridine derivatives as anticancer agents often involves a detailed exploration of their structure-activity relationships (SAR).[6] The propanol side chain of **4-Pyridinepropanol** can be systematically modified to probe the steric and electronic requirements for optimal biological activity. For example, the synthesis of a series of pyridine-bearing urea derivatives has demonstrated potent antitumor activity, with the nature of the substituents on the pyridine ring and the urea functionality playing a crucial role in their efficacy. [6]

Experimental Protocol: Synthesis of a Pyridine-Urea Derivative (Illustrative)

The following is a representative, generalized protocol for the synthesis of a hypothetical anticancer agent incorporating the **4-Pyridinepropanol** scaffold.

Step 1: Oxidation of **4-Pyridinepropanol** to 4-Pyridinepropanoic Acid

- Dissolve **4-Pyridinepropanol** (1 eq.) in a suitable solvent (e.g., acetone).
- Add Jones reagent ($\text{CrO}_3/\text{H}_2\text{SO}_4/\text{H}_2\text{O}$) dropwise at 0 °C.
- Allow the reaction to warm to room temperature and stir for 2-4 hours.
- Quench the reaction with isopropanol.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude 4-pyridinepropanoic acid.

Step 2: Amide Coupling to form a Pyridine-Amide Intermediate

- Dissolve 4-pyridinepropanoic acid (1 eq.) and a desired amine (1.1 eq.) in an anhydrous solvent (e.g., DMF).
- Add a coupling agent (e.g., HATU, 1.2 eq.) and a base (e.g., DIPEA, 2 eq.).
- Stir the reaction at room temperature for 12-24 hours.
- Pour the reaction mixture into water and extract with an organic solvent.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the crude product by column chromatography to yield the desired amide.

Step 3: Curtius Rearrangement and Urea Formation

- Treat the pyridine-amide intermediate with diphenylphosphoryl azide (DPPA) and triethylamine in a suitable solvent (e.g., toluene).
- Heat the reaction mixture to induce the Curtius rearrangement, forming an isocyanate intermediate.
- Add a desired amine to the reaction mixture to form the final pyridine-urea derivative.
- Purify the final product by recrystallization or column chromatography.

This multi-step synthesis demonstrates how the initial propanol group can be transformed into a more complex functionality, enabling the exploration of SAR and the optimization of anticancer activity.

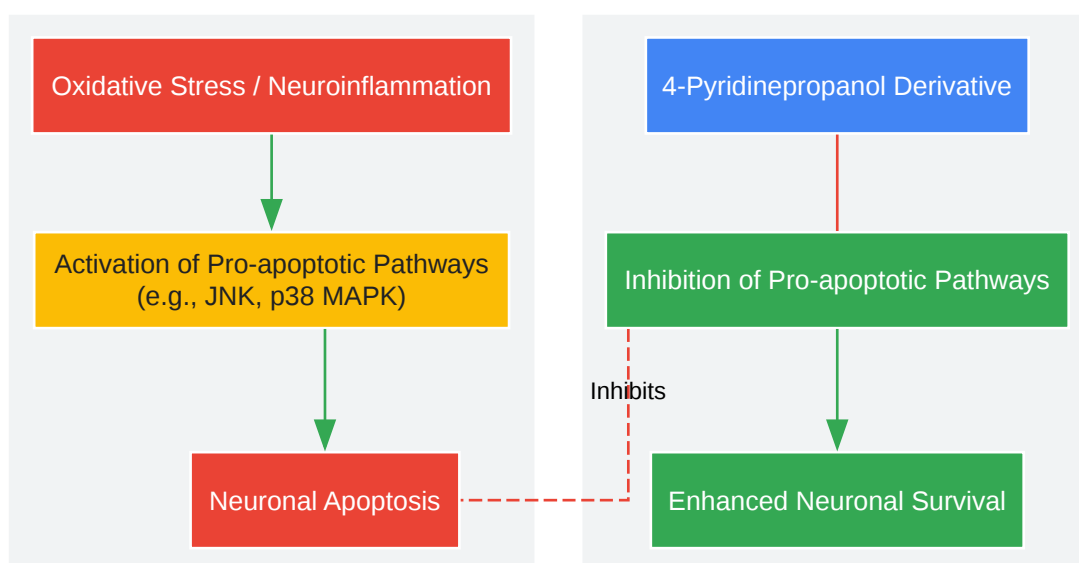
IV. Potential in the Development of Neuroprotective Agents

Neurodegenerative diseases represent a significant and growing unmet medical need. Recent research has highlighted the potential of certain pyridine derivatives as neuroprotective agents. [1][7] For instance, 4-aminopyridine has shown promise in preclinical and clinical studies for its ability to improve neurological function.[1] While not a direct derivative, this highlights the potential of the 4-substituted pyridine scaffold in modulating neuronal pathways.

The **4-Pyridinepropanol** structure offers a starting point for the synthesis of molecules that could potentially interact with targets involved in neuroinflammation, oxidative stress, and neuronal apoptosis, key pathological features of many neurodegenerative disorders.[8][9]

Signaling Pathways in Neuroprotection:

The development of neuroprotective agents often targets specific signaling pathways. A hypothetical derivative of **4-Pyridinepropanol** could be designed to modulate pathways such as the one depicted below.



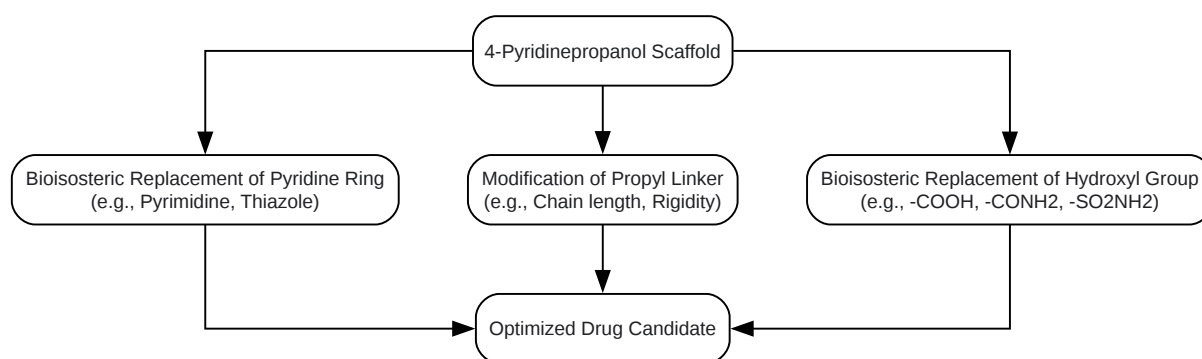
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Caption: Hypothetical neuroprotective mechanism of a **4-Pyridinepropanol** derivative.

V. The Role of Bioisosterism in Optimizing 4-Pyridinepropanol Derivatives

Bioisosterism, the strategy of replacing a functional group with another that has similar physical or chemical properties, is a cornerstone of modern drug design.[10][11][12] The **4-Pyridinepropanol** scaffold is an excellent candidate for bioisosteric modification to fine-tune the pharmacokinetic and pharmacodynamic properties of a lead compound.

For example, the pyridine ring itself can be replaced with other five- or six-membered heterocycles to modulate properties such as basicity, polarity, and metabolic stability. The propyl linker can be altered in length or rigidity to optimize binding to a biological target. The terminal hydroxyl group can be replaced with a variety of bioisosteres, such as a carboxylic acid, an amide, or a sulfonamide, to introduce new hydrogen bonding interactions or alter the compound's solubility.[12]



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Caption: Bioisosteric modification strategies for the **4-Pyridinepropanol** scaffold.

VI. Conclusion

4-Pyridinepropanol is more than just a simple chemical reagent; it is a versatile and powerful building block that offers immense potential for innovation in research and drug development. Its inherent reactivity and the strategic importance of the pyridine scaffold in medicinal chemistry make it a valuable starting point for the synthesis of novel kinase inhibitors, anticancer agents, and neuroprotective compounds. By leveraging the principles of organic synthesis, structure-activity relationship studies, and bioisosterism, researchers can unlock the full potential of this remarkable molecule to create the next generation of therapeutic agents.

VII. References

- Patani, G. A., & LaVoie, E. J. (1996). Bioisosterism: A Rational Approach in Drug Design. *Chemical Reviews*, 96(8), 3147–3176.

- Meanwell, N. A. (2011). The Influence of Bioisosteres in Drug Design: Tactical Applications to Address Developability Problems. In Burger's Medicinal Chemistry and Drug Discovery (eds D.J. Abraham and D.P. Rotella).
- Manning, J. R., & Lavoie, E. J. (1992). Bioisosteric replacements for the carboxyl group. *Journal of medicinal chemistry*, 35(21), 3885-3893.
- Noël, R., Shin, Y., Song, X., He, Y., Koenig, M., Chen, W., ... & Kamenecka, T. M. (2011). Synthesis and SAR of 4-(pyrazol-3-yl)-pyridines as novel c-jun N-terminal kinase inhibitors. *Bioorganic & medicinal chemistry letters*, 21(9), 2732-2735.
- Popelier, P. L. A. (2010). In Silico Techniques for the Identification of Bioisosteric Replacements for Drug Design. *Comprehensive Medicinal Chemistry II*, 4, 639-660.
- Vijesh, A. M., Isloor, A. M., Shetty, P., Sundershan, S., & Fun, H. K. (2013). Synthesis of biologically active molecules through multicomponent reactions. *Molecules*, 18(6), 6347-6363.
- Jin, Y., et al. (2020). Autonomous Bioisosteric Replacement for Multi-Property Optimization in Drug Design. *arXiv preprint arXiv:2010.12833*.
- Mohamed, N. A., El-Sayed, W. A., & El-Bendary, E. R. (2020). Medicinal attributes of pyridine scaffold as anticancer targeting agents. *Future Journal of Pharmaceutical Sciences*, 6(1), 1-19.
- Pieper, A. A., et al. (2010). Discovery of a pro-neurogenic, neuroprotective chemical. *Cell*, 142(1), 39-51.
- El-Sayed, W. A., Ali, O. M., & El-Adl, K. (2020). Synthesis of Novel Pyridine Bearing Biologically Active Imidiazolyl, Pyrazolyl, Oxa/thiadiazolyl and Urea Derivatives as Promising Anticancer Agents. *Current Organic Synthesis*, 17(1), 55-64.
- Kamenecka, T. M., et al. (2011). Synthesis and SAR of 4-(pyrazol-3-yl)-pyridines as novel c-jun N-terminal kinase inhibitors. *Bioorganic & Medicinal Chemistry Letters*, 21(9), 2732-2735.
- Abdel-Aziz, A. A., & El-Sayed, W. A. (2018). Synthesis of most active anticancer agent pyridine derivatives. *Research on Chemical Intermediates*, 44(10), 6069-6098.

- Kumar, A., & Sharma, S. (2018). Green Synthesis of Bioactive Molecules: A Review. International Journal of Pharmacy Research & Technology, 8(1), 1-10.
- El-Gohary, N. S., & Shaaban, O. G. (2024). New pyrano-pyridine conjugates as potential anticancer agents: design, synthesis and computational studies. Journal of Enzyme Inhibition and Medicinal Chemistry, 39(1), 2431475.
- Legros, F., et al. (2020). Synthesis and Kinase Inhibitory Potencies of Pyrazolo [3, 4-g] isoquinolines. Molecules, 25(18), 4236.
- Albrecht, P., & Hartung, H. P. (2021). Neuroprotective Properties of 4-Aminopyridine. Neurology. Neuroimmunology & neuroinflammation, 8(2), e976.
- Aksenov, N. A. (2022). Special Issue: Synthesis of Bioactive Compounds. Molecules.
- Kumar, A., & Singh, R. K. (2021). Design, synthesis and anticancer activity studies of some novel 1, 2, 4 triazole pyridine derivatives. International Journal of Pharmaceutical Chemistry and Analysis, 8(3), 108-114.
- Abdel-Sattar, E., et al. (2022). Natural Products as Novel Neuroprotective Agents; Computational Predictions of the Molecular Targets, ADME Properties, and Safety Profile. Molecules, 27(19), 6536.
- Anderson, M., et al. (2002). Synthesis and evaluation of pyrazolo [3, 4-b] pyridine CDK1 inhibitors as anti-tumor agents. Bioorganic & medicinal chemistry letters, 12(11), 1515-1518.
- Shindo, M. (n.d.). Synthesis of Bioactive compounds. SHINDO-KANO LABORATORY. Retrieved from [\[Link\]](#)
- DeLucca, G. V., et al. (2017). Design, synthesis and optimization of 7-substituted-pyrazolo [4, 3-b] pyridine ALK5 (activin receptor-like kinase 5) inhibitors. Bioorganic & medicinal chemistry letters, 27(9), 1856-1863.
- Singh, S., et al. (2023). Decoding natural products for neuroprotection: Pathway networks and structural insights for drug development. Journal of Ethnopharmacology, 319, 117296.

- Gonzalez-Veloza, D. A., et al. (2023). Nature-Inspired Redox Active Organic Molecules: Design, Synthesis, and Characterization of Pyridine Derivatives. *Molecules*, 28(13), 5092.

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Sources

- 1. Neuroprotective Properties of 4-Aminopyridine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Synthesis and SAR of 4-(pyrazol-3-yl)-pyridines as novel c-Jun N-terminal kinase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis and SAR of 4-(pyrazol-3-yl)-pyridines as novel c-jun N-terminal kinase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Synthesis of Novel Pyridine Bearing Biologically Active Imidiazolyl, Pyrazolyl, Oxa/thiadiazolyl and Urea Derivatives as Promising Anticancer Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Discovery of a Pro-neurogenic, Neuroprotective Chemical - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Decoding natural products for neuroprotection: Pathway networks and structural insights for drug development - PMC [pmc.ncbi.nlm.nih.gov]
- 10. The Use of Bioisosterism in Drug Design and Molecular Modification | Semantic Scholar [semanticscholar.org]
- 11. The Influence of Bioisosteres in Drug Design: Tactical Applications to Address Developability Problems - PMC [pmc.ncbi.nlm.nih.gov]
- 12. iis.u-tokyo.ac.jp [iis.u-tokyo.ac.jp]
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